

Physical properties of 2'-Fluoroacetophenone

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Compound of Interest

Compound Name: *o*-Fluoroacetophenone

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An In-depth Technical Guide to the Physical Properties of 2'-Fluoroacetophenone

For Researchers, Scientists, and Drug Development Professionals

Abstract

2'-Fluoroacetophenone (CAS No. 445-27-2) is a halogenated aromatic ketone of significant interest in the fields of organic synthesis and pharmaceutical development. Its unique physicochemical and spectroscopic properties, largely influenced by the ortho-positioned fluorine atom, make it a versatile intermediate for constructing complex molecular architectures. [1][2] This guide provides a comprehensive overview of the core physical properties of 2'-Fluoroacetophenone, outlines standard experimental protocols for their determination, and discusses the implications of these properties for its application in research and drug discovery.

Core Molecular and Physical Identifiers

2'-Fluoroacetophenone, also known as 1-(2-fluorophenyl)ethanone, is a foundational building block in synthetic chemistry.[3] The presence of a fluorine atom on the phenyl ring enhances the compound's electrophilic nature and can significantly influence the metabolic stability, lipophilicity, and binding affinity of derivative molecules, making it a valuable asset in drug discovery.[1]

Key identification and structural details are summarized below:

- Chemical Name: 1-(2-fluorophenyl)ethanone[4]

- Synonyms: **o-Fluoroacetophenone**, 2-Acetylfluorobenzene[2][5]
- CAS Number: 445-27-2
- Molecular Formula: C₈H₇FO[6][7]
- Molecular Weight: 138.14 g/mol [6][8]
- Chemical Structure:
 - SMILES: CC(=O)c1ccccc1F
 - InChI Key: QMATYTFXDIWACW-UHFFFAOYSA-N[8]

Physicochemical Properties

The physical state and solubility parameters of 2'-Fluoroacetophenone are critical for its handling, reaction setup, and purification. At room temperature, it typically presents as a clear, colorless to pale yellow or light green liquid.[8][9] Its properties are well-documented, though minor variations in reported values exist due to differing experimental conditions and purity levels.

Data Presentation: Summary of Physical Properties

Property	Value	Source(s)
Appearance	Clear colorless to light yellow liquid	[8][10]
Melting Point	26-27 °C	[8][11][12]
Boiling Point	187-189 °C (at 760 mmHg)	[8]
82-83 °C (at 10 mmHg)	[4]	
Density	1.137 g/mL at 20 °C	[5][8]
Refractive Index	n _{20/D} 1.507	[5][8]
Flash Point	61-62 °C (143 °F)	[8][12]
Vapor Pressure	0.0426 mmHg at 25 °C	[11][13]
Solubility	Insoluble in water; Soluble in acetone, chloroform, dichloromethane, ethanol, ethyl acetate, and methanol.	[4][8][11][13]

Expertise & Experience: Interpreting the Data

The melting point of 26-27 °C is significant because it is close to standard ambient temperature. This means the compound can exist as either a low-melting solid or a liquid, depending on the laboratory environment.[11][13] Researchers should be prepared to handle it in either state; warming may be necessary if it has solidified. The relatively high boiling point indicates low volatility under normal conditions, simplifying handling but requiring vacuum distillation for efficient purification. Its broad solubility in common organic solvents provides flexibility in choosing reaction and purification systems, while its insolubility in water is advantageous for aqueous workups.[4][11]

Spectroscopic Profile

The structural characterization of 2'-Fluoroacetophenone and its derivatives relies heavily on spectroscopic analysis.

- ¹H NMR: The proton NMR spectrum (in CDCl₃) shows characteristic signals for the aromatic protons and the methyl protons. The aromatic protons typically appear as a multiplet between 7.1 and 7.9 ppm. The methyl protons (CH₃) of the acetyl group present as a singlet around 2.6 ppm.[14]
- ¹³C NMR: The carbon spectrum reveals a signal for the carbonyl carbon (C=O) near 195-200 ppm. The methyl carbon appears around 29 ppm, and the aromatic carbons are observed in the 115-165 ppm range, with their shifts influenced by the fluorine substituent.[15][16]
- Mass Spectrometry (MS): The mass spectrum shows a molecular ion peak (M⁺) at m/z 138, corresponding to the molecular weight of the compound. A prominent fragment is typically observed at m/z 123, resulting from the loss of the methyl group (-CH₃).[14][17]
- Infrared (IR) Spectroscopy: The IR spectrum displays a strong characteristic absorption band for the carbonyl (C=O) stretch, typically around 1680-1700 cm⁻¹. C-H stretches for the aromatic and methyl groups are also present, along with a C-F stretching vibration.[15]

Experimental Protocols & Methodologies

To ensure data integrity, physical properties must be determined using standardized, validated methods. The choice of method is guided by the property being measured and the physical state of the substance.

Protocol 1: Melting Point Determination (Thiele Tube Method)

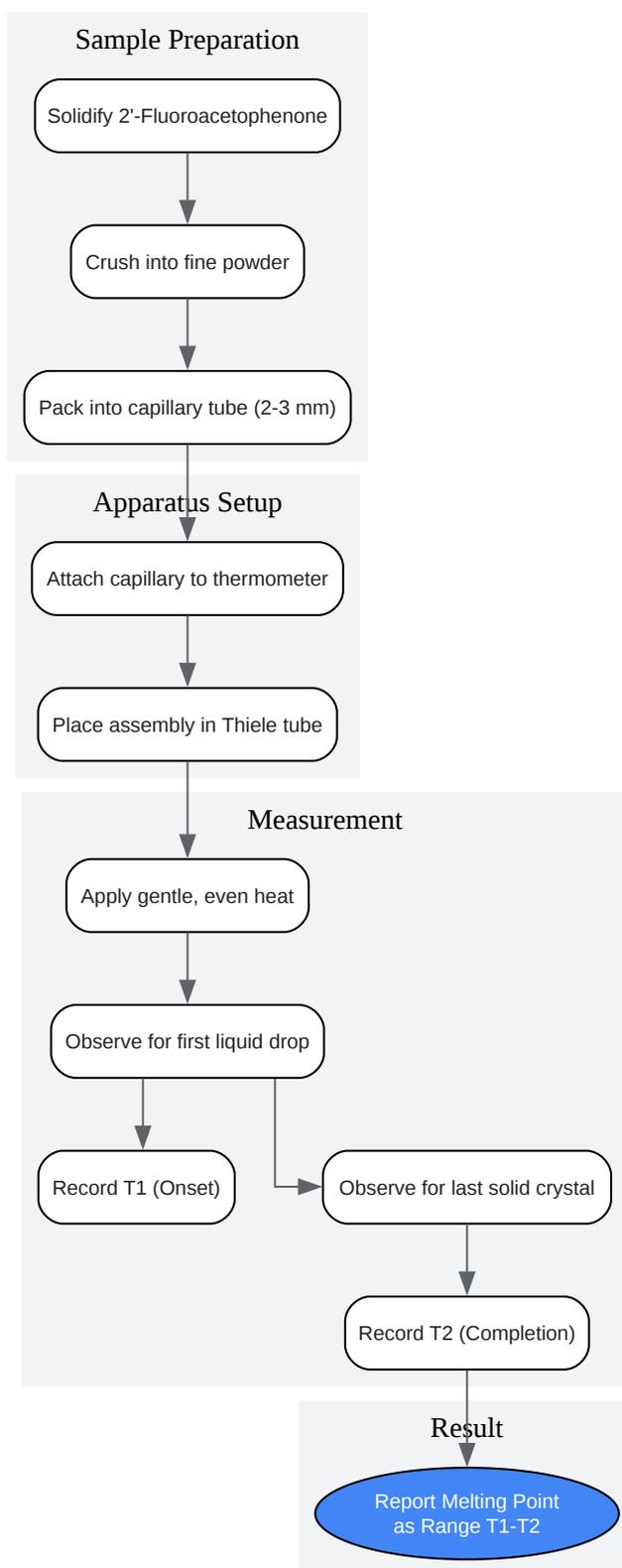
This method is chosen for its simplicity and accuracy for crystalline solids.

Methodology:

- Sample Preparation: A small amount of solidified 2'-Fluoroacetophenone is finely crushed and packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.

- Heating: The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil). Heat is applied gently to the side arm of the Thiele tube to ensure even heat distribution via convection.
- Observation: The temperature is recorded at the first sign of liquid formation (onset of melting) and when the last solid particle disappears (completion of melting). The melting point is reported as this range.
- Validation: The accuracy of the thermometer and apparatus should be confirmed using a standard compound with a known melting point.

DOT Diagram: Workflow for Melting Point Determination



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Caption: Workflow for Melting Point Determination.

Protocol 2: Refractive Index Measurement

The refractive index is a fundamental physical constant useful for identifying and assessing the purity of liquid samples.

Methodology:

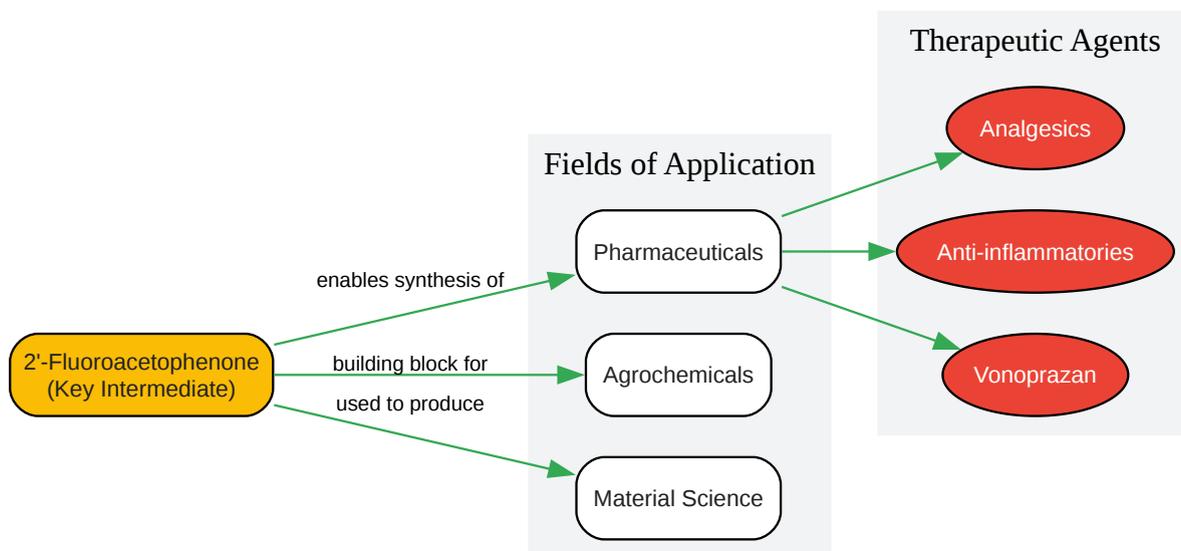
- **Instrument Calibration:** Calibrate the Abbe refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- **Sample Application:** Place 1-2 drops of liquid 2'-Fluoroacetophenone onto the clean, dry prism of the refractometer.
- **Measurement:** Close the prisms and allow the sample temperature to stabilize to 20 °C, using the instrument's water bath if available.
- **Reading:** Adjust the instrument until the dividing line between the light and dark fields is sharp and centered in the crosshairs. Read the refractive index from the scale.
- **Validation:** Clean the prisms thoroughly with a suitable solvent (e.g., ethanol or acetone) and a soft lens tissue after the measurement.

Applications & Synthetic Utility

The physical properties of 2'-Fluoroacetophenone directly inform its use as a versatile intermediate. Its liquid state at typical lab temperatures simplifies handling and dispensing for reactions. Its solubility profile allows it to be used in a wide variety of solvent systems for organic synthesis.

It serves as a critical starting material for numerous pharmaceuticals, including analgesics, anti-inflammatory drugs, and bronchodilators.^{[2][18]} A notable application is in the synthesis of Vonoprazan (Takecab), a potassium-competitive acid blocker used to treat acid-related disorders.^[18] Beyond pharmaceuticals, it is used in the development of agrochemicals and specialty polymers.^{[2][3]}

DOT Diagram: Role of 2'-Fluoroacetophenone in Synthesis



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Caption: Role as a key intermediate in synthesis.

Safe Handling and Storage

Proper handling and storage are paramount for maintaining the integrity of 2'-Fluoroacetophenone and ensuring laboratory safety.

- Handling: Use in a well-ventilated area or under a chemical fume hood.[12][19] Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[19] Avoid contact with skin and eyes, and avoid inhalation of vapor.[12]
- Storage: Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[12] Keep the container tightly sealed to prevent moisture contamination and evaporation.[12] It is classified as a combustible liquid.[12]
- Hazards: The compound is irritating to the eyes, respiratory system, and skin.[8][11] In case of exposure, follow standard first-aid measures and seek medical attention if symptoms persist.[20]

Conclusion

2'-Fluoroacetophenone is a chemical intermediate whose physical properties are well-characterized and essential to its successful application in research and development. Its defined melting and boiling points, solubility in organic solvents, and distinct spectroscopic signature provide researchers with the necessary parameters for its use in complex synthetic pathways. A thorough understanding of these properties, coupled with adherence to safe handling protocols, enables its effective and safe use as a building block for novel pharmaceuticals and advanced materials.

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